

Proper Disposal of Naltriben Mesylate: A Guide for Laboratory Professionals

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: Naltriben mesylate

Cat. No.: B15618674

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Naltriben mesylate is a potent and selective $\delta 2$ -opioid receptor antagonist used in neuroscience research.^{[1][2]} Proper handling and disposal are crucial to ensure the safety of laboratory personnel and to minimize environmental impact. This guide provides detailed procedures for the safe disposal of **Naltriben mesylate**, aligned with standard laboratory safety practices.

Chemical and Physical Properties

A summary of the key chemical and physical properties of **Naltriben mesylate** is provided in the table below. This information is essential for a comprehensive understanding of the compound's characteristics for safe handling and disposal.

Property	Value
Molecular Formula	C ₂₆ H ₂₅ NO ₄ ·CH ₃ SO ₃ H
Molecular Weight	511.59 g/mol [3]
CAS Number	122517-78-6[4]
Appearance	Solid
Purity	≥98%
Solubility	Soluble to 50 mM in DMSO with gentle warming
Storage	Desiccate at room temperature

Hazard Identification and Safety Precautions

Naltriben mesylate may be harmful if ingested, inhaled, or absorbed through the skin, potentially causing irritation to the skin, eyes, and respiratory tract.[5] One safety data sheet indicates that a related compound is fatal if swallowed and may cause drowsiness or dizziness.[6]

Precautionary Measures:

- Avoid breathing dust, vapors, mist, or gas.[5][6]
- Wash skin thoroughly after handling.[6]
- Do not eat, drink, or smoke when using this product.[6]
- Use only in a well-ventilated area or outdoors.[6]
- Wear appropriate personal protective equipment (PPE), including gloves, lab coat, and safety glasses.
- Do not let the product enter drains.[5]

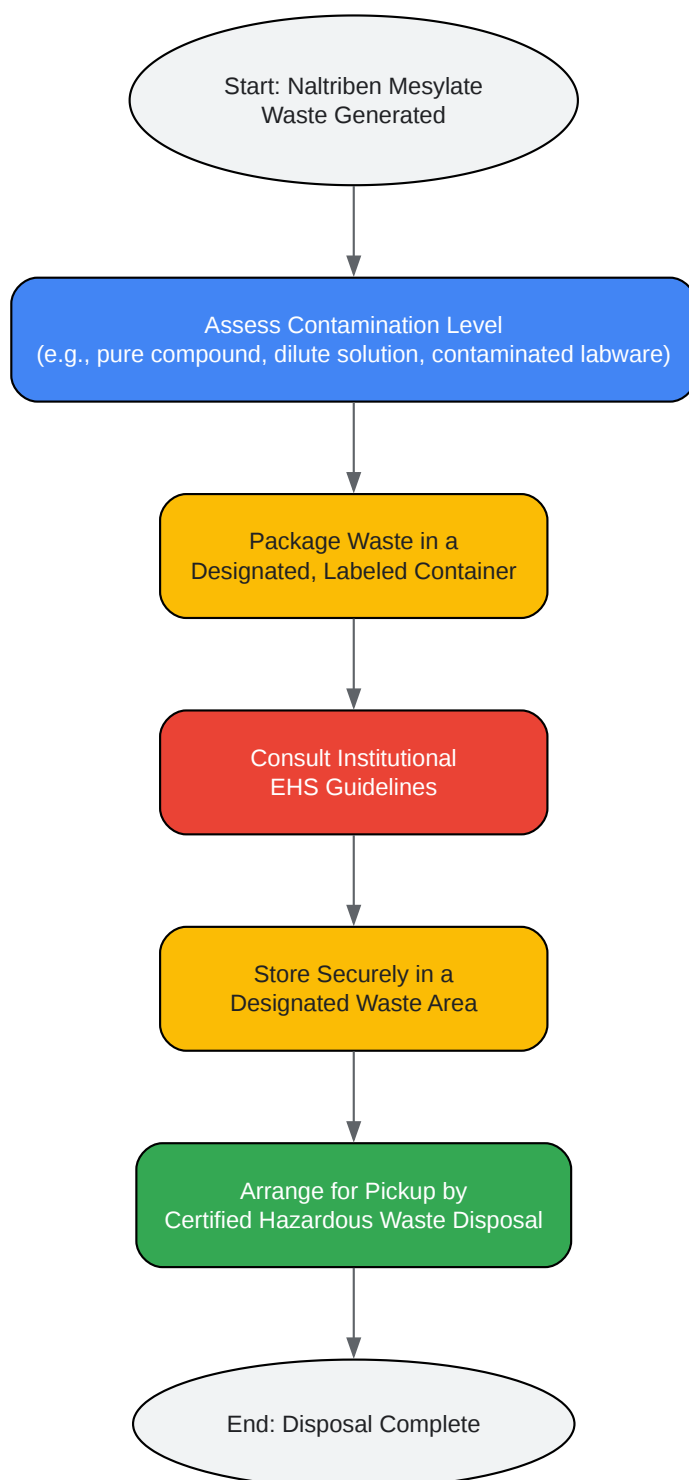
Step-by-Step Disposal Protocol

Waste material must be disposed of in accordance with national and local regulations.^[6] Do not mix with other waste.^[6]

- Initial Decontamination:
 - For spills, sweep up the solid material and place it in a suitable, closed container for disposal.^[5]
 - Clean the affected area with an appropriate solvent (e.g., ethanol) followed by soap and water.
- Container Management:
 - Leave chemicals in their original containers whenever possible.^[6]
 - Handle uncleaned containers as you would the product itself.^[6]
 - Ensure all waste containers are clearly and accurately labeled with the chemical name and associated hazards.
- Waste Segregation and Collection:
 - Segregate **Naltriben mesylate** waste from other laboratory waste streams to avoid incompatible chemical reactions.
 - Collect waste in a designated, sealed, and properly labeled container.
- Final Disposal:
 - Dispose of the chemical waste through a licensed and certified hazardous waste disposal company.
 - Consult your institution's Environmental Health and Safety (EHS) office for specific procedures and to schedule a waste pickup.

Experimental Workflow for Disposal

The following diagram illustrates the decision-making process and workflow for the proper disposal of **Naltriben mesylate**.



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Naltriben Mesylate Disposal Workflow

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References

- [1. medchemexpress.com \[medchemexpress.com\]](https://www.medchemexpress.com)
- [2. Naltriben - Wikipedia \[en.wikipedia.org\]](https://en.wikipedia.org)
- [3. Naltriben mesylate | C27H29NO7S | CID 44246745 - PubChem \[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- [4. Naltriben mesylate supplier | CAS: 122517-78-6 \(free base: 111555-58-9\) | \$\delta\$ 2 opioid receptor antagonist | AOBIIOUS \[aobious.com\]](https://aobious.com)
- [5. s3.amazonaws.com \[s3.amazonaws.com\]](https://s3.amazonaws.com)
- [6. sigmaaldrich.com \[sigmaaldrich.com\]](https://sigmaaldrich.com)
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